

Proper Disposal Procedures for 2-(Bromomethyl)naphthalene

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Compound of Interest

Compound Name: 2-(Bromomethyl)naphthalene

Cat. No.: B188764

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper handling and disposal of **2-(Bromomethyl)naphthalene** (CAS No. 939-26-4). Due to its hazardous properties, strict adherence to these procedures is critical to ensure personnel safety and environmental compliance.

Immediate Safety and Handling Precautions

2-(Bromomethyl)naphthalene is a corrosive and hazardous substance that can cause severe skin burns, eye damage, and may lead to skin sensitization.[1][2] It is also a lachrymator, a substance that irritates the eyes and causes tearing.[2][3] Before handling for any purpose, including disposal, a thorough risk assessment must be conducted.

- Engineering Controls: Always handle **2-(Bromomethyl)naphthalene** in a certified chemical fume hood to prevent inhalation of dust or vapors.[2] Ensure that a safety shower and an eyewash station are readily accessible.[2][3]
- Personal Protective Equipment (PPE): A comprehensive PPE regimen is mandatory.[2]
 - Eye and Face Protection: Wear chemical safety goggles and a face shield.[2][4]
 - Skin Protection: Wear chemical-resistant gloves (e.g., nitrile or neoprene) and a fully buttoned lab coat.[2][3]

- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA-approved respirator.[3]

Quantitative Safety and Physical Data

The following table summarizes key quantitative data for **2-(Bromomethyl)naphthalene**. This information is critical for safe handling and for determining appropriate disposal pathways.

Property	Value	Citation(s)
GHS Hazard Class	Skin Corrosion 1B, Skin Sensitization 1, Corrosive to Metals	
US EPA Waste Number	D002 (Corrosivity Characteristic)	[1]
Melting Point	51 - 54 °C	[5]
Boiling Point	213 °C @ 100 mmHg (133 hPa)	[5]
Flash Point	110 °C (230 °F) - closed cup	[5]
Storage Temperature	2 - 8 °C	[5]
NFPA Rating (estimated)	Health: 3, Flammability: 1, Instability: 0	[3]
Storage Class	8A - Combustible corrosive hazardous materials	

Step-by-Step Disposal Protocol

All waste materials contaminated with **2-(Bromomethyl)naphthalene** must be disposed of as hazardous waste in accordance with all local, state, and federal regulations.[2] Do not dispose of this material in standard laboratory trash or down the drain.[1][2]

Step 1: Waste Classification and Segregation

2-(Bromomethyl)naphthalene is a brominated organic compound and must be classified as Halogenated Organic Hazardous Waste.[6] This waste stream must be kept separate from non-halogenated organic waste, aqueous waste, and general refuse.[6] It is incompatible with strong oxidants, bases, alcohols, amines, and reactive metals like steel.[3]

Step 2: Preparing Waste Containers

- Container Type: Use only chemically compatible, corrosive-resistant containers with a secure, sealable lid.[7][8] Ensure the container is in good condition and free from leaks.
- Labeling: The container must be clearly labeled as "Hazardous Waste" before any waste is added. The label must also include:
 - The full chemical name: "**2-(Bromomethyl)naphthalene**"
 - The words "Halogenated Organic Waste"[9]
 - The associated hazards (e.g., "Corrosive," "Lachrymator")

Step 3: Waste Collection Procedures

- Solid Waste: Carefully place unreacted or waste **2-(Bromomethyl)naphthalene**, contaminated silica gel, filter paper, and other solid materials into a designated solid halogenated waste container.[9] Avoid generating dust.[3][5]
- Liquid Waste: Collect any solutions containing **2-(Bromomethyl)naphthalene** in a designated liquid halogenated waste container.[9]
- Contaminated Labware and PPE: Disposable items such as gloves, bench paper, and pipette tips that are contaminated must be placed in the solid hazardous waste container.[2] Empty containers of the original material are also considered hazardous waste and should be disposed of accordingly.[1][2]

Step 4: Spill and Decontamination Waste

In the event of a spill, absorb the material with an inert absorbent such as vermiculite or sand.[2] Carefully sweep or scoop the absorbed material into a designated solid hazardous waste

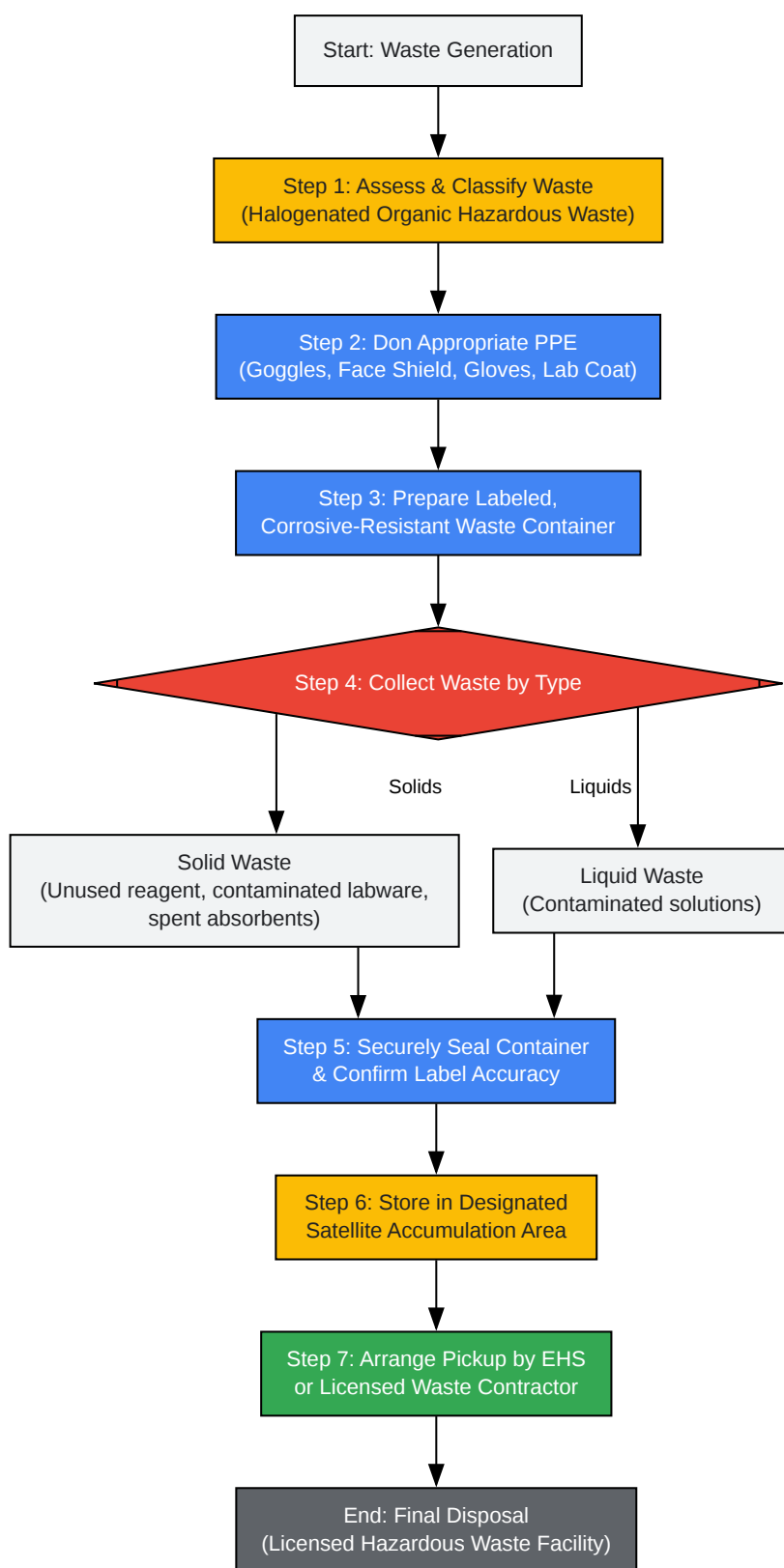
container for disposal.[2][3] Decontaminate the area with a suitable solvent followed by soap and water; collect all decontamination materials as hazardous waste.[2]

Step 5: Storage and Final Disposal

- On-site Storage: Keep the sealed waste container in a designated and properly ventilated satellite accumulation area, away from incompatible materials.[9]
- Final Disposal: Arrange for the collection of the waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[1]
[2] Halogenated organic wastes are typically disposed of via high-temperature incineration at a regulated facility.[6]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2-(Bromomethyl)naphthalene**.



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Caption: Workflow for the safe disposal of **2-(Bromomethyl)naphthalene** waste.

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